

Basic Characteristics of Capric Acid-1-13C

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Compound Focus: (113C)decanoic acid

CAS No.: 84600-66-8

Cat. No.: S785892

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The table below consolidates the available quantitative data for Capric Acid-1-13C [1].

Property	Value / Description
Product Name	Capric Acid-1-13C [1]
Synonyms	Decanoic-1-13C Acid [1]
CAS Number	84600-66-8 [1]
Molecular Formula	$C_{10}H_{20}O_2$ [1]
Molecular Weight	173.27 g/mol [1]
Appearance	Solid [1]
Melting Point	30 - 32 °C [1]
Initial Boiling Point	268 - 270 °C [1]
Flash Point	110.00 °C (closed cup) [1]
Relative Density	0.898 g/cm ³ at 25 °C [1]
Vapour Pressure	20 hPa at 160.00 °C [1]

Property	Value / Description
Storage Conditions	Cool, tight container in a dry, well-ventilated place under inert gas [1]

Safety and Handling Information

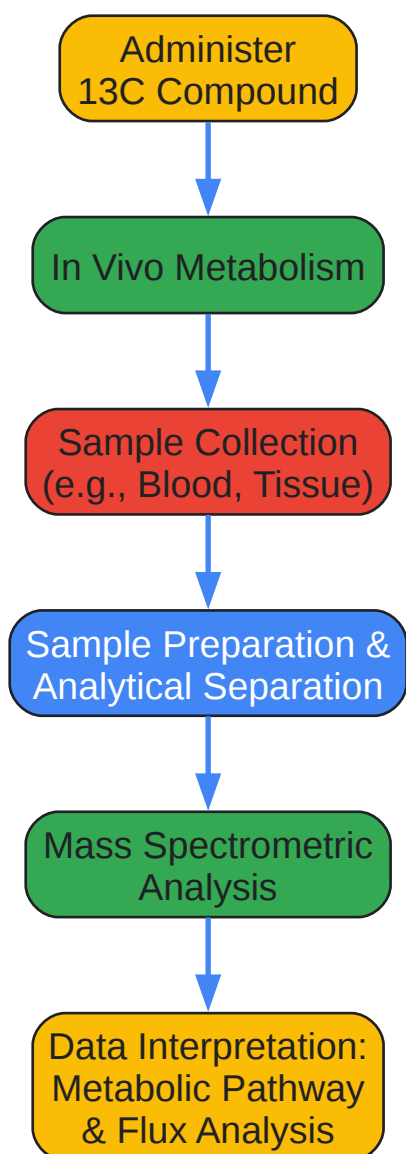
The provided safety data outlines the following hazards and controls [1]:

- **Hazards:** Causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.
- **Personal Protection:** Use safety glasses, gloves, and impervious clothing. Avoid dust formation and ensure adequate ventilation.
- **Incompatible Materials:** Bases, reducing agents, and oxidizing agents.

Experimental & Pathway Information

The search results confirm that Capric Acid (the non-labeled form) is used in **ester prodrugs** to improve a drug's lipophilicity and create long-acting injectable forms (depot injections) [2]. However, specific experimental protocols for working with the isotopic variant or detailed metabolic pathways were not found in the search results.

Based on the known role of Capric Acid, the following Graphviz diagram illustrates a generic workflow for utilizing a ^{13}C -labeled fatty acid in a tracer study, which is a common application for such compounds.



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Workflow for a metabolic tracer study using a ^{13}C -labeled compound.

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References

1. - CAPRIC - ACID - Safety Data Sheet 1 13 C [chemicalbook.com]

2. - Wikipedia Capric acid [en.wikipedia.org]

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